

Carbetocin Acetate: A Technical Guide to Structure, Function, and Molecular Pharmacology

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Compound of Interest		
Compound Name:	Carbetocin acetate	
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Abstract

Carbetocin acetate is a long-acting synthetic analogue of the human hormone oxytocin, utilized primarily for the prevention of postpartum hemorrhage (PPH). Its structural modifications confer a significantly longer half-life and greater receptor selectivity compared to endogenous oxytocin. This technical guide provides an in-depth analysis of the structure, function, and molecular pharmacology of carbetocin acetate. It includes a comprehensive summary of its binding affinity and pharmacokinetic properties, detailed protocols for key experimental assays, and visualizations of its signaling pathways and experimental workflows.

Structure of Carbetocin Acetate

Carbetocin is an octapeptide analogue of oxytocin. The chemical modifications from native oxytocin include the deamination of the N-terminal cysteine, the substitution of the disulfide bridge with a thioether linkage, and the methylation of the tyrosine at position 2. These changes contribute to its increased resistance to enzymatic degradation and prolonged duration of action.

Chemical and Physical Properties



Property	Value	
Chemical Formula	C47H73N11O14S[1]	
Molecular Weight	Weight 1048.22 g/mol (acetate salt)[1][2]	
Amino Acid Sequence	[But1-Cys6] But-Tyr(Me)-Ile-Gln-Asn-Cys-Pro- Leu-Gly-NH2[3]	
IUPAC Name	(S)-1-((3R,6S,9S,12S,15S)-6-(2-amino-2-oxoethyl)-9-(3-amino-3-oxopropyl)-12-((S)-secbutyl)-15-(4-methoxybenzyl)-5,8,11,14,17-pentaoxo-1-thia-4,7,10,13,16-pentaazacycloicosane-3-carbonyl)-N-((S)-1-((2-amino-2-oxoethyl)amino)-4-methyl-1-oxopentan-2-yl)pyrrolidine-2-carboxamide acetate[1]	
CAS Number	1631754-28-3 (acetate salt)[1]	

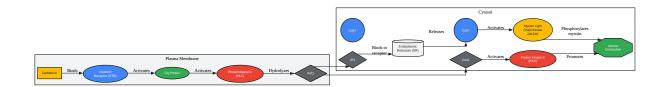
Function and Mechanism of Action

Carbetocin acetate is a selective agonist of the oxytocin receptor (OTR), a G-protein coupled receptor (GPCR).[4] Its primary physiological effect is to induce powerful and sustained contractions of the uterine smooth muscle, thereby preventing uterine atony, the leading cause of postpartum hemorrhage.[5]

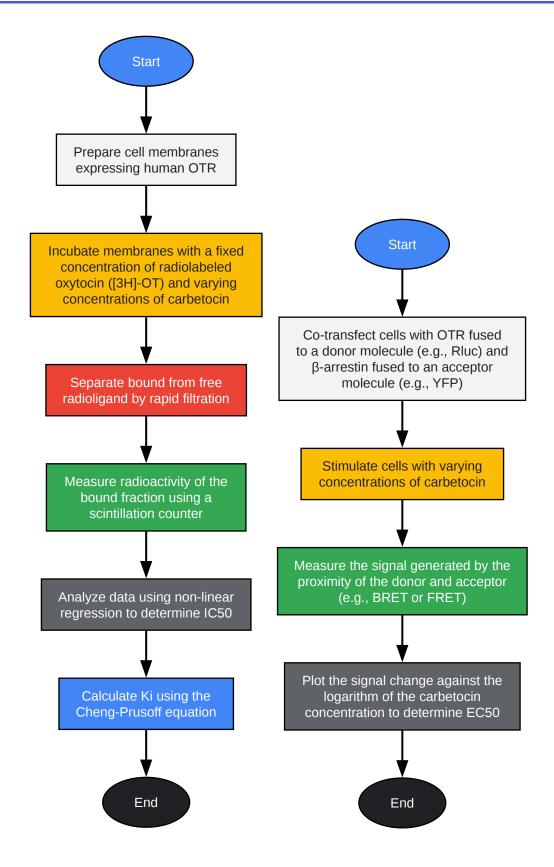
Oxytocin Receptor Signaling Pathway

Upon binding to the OTR, carbetocin initiates a conformational change in the receptor, leading to the activation of the $G\alpha q$ subunit of the heterotrimeric G-protein complex.[4] This triggers a downstream signaling cascade as depicted below.









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